

# An In-depth Technical Guide to Octrizole for Researchers

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## Compound of Interest

Compound Name:	Octrizole
CAS No.:	3147-75-9
Cat. No.:	B046696

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## Abstract

**Octrizole** is a high-performance ultraviolet (UV) light absorber belonging to the hydroxyphenyl benzotriazole class of compounds. Its significance in scientific research and industrial applications stems from its exceptional ability to dissipate harmful UV radiation, thereby protecting a wide array of materials from photodegradation. This guide provides a comprehensive overview of **Octrizole**, including its nomenclature, physicochemical properties, mechanism of action, and key applications. It is intended to serve as a technical resource for researchers, scientists, and professionals in drug development and materials science, offering detailed protocols and foundational knowledge to support experimental design and formulation development.

## Chemical Identification: Synonyms, Trade Names, and Identifiers

Accurate identification of a chemical compound is paramount for reproducible research. **Octrizole** is known by numerous synonyms and trade names, which can vary between suppliers and publications. The following table consolidates this information to facilitate unambiguous identification.

Identifier Type	Value	Reference(s)
Common Name	Octrizole	[1][2]
IUPAC Name	2-(benzotriazol-2-yl)-4-(2,4,4-trimethylpentan-2-yl)phenol	[2]
CAS Number	3147-75-9	[1][2][3][4][5]
EC Number	221-573-5	[2]
UNII	R775Y233N3	[2][5]
Molecular Formula	C <sub>20</sub> H <sub>25</sub> N <sub>3</sub> O	[1][2]
Synonyms	2-(2H-benzotriazol-2-yl)-4-(1,1,3,3-tetramethylbutyl)phenol, 2-(2-Hydroxy-5-tert-octylphenyl)benzotriazole	[1][2]
Trade Names	Tinuvin 329, Cyasorb 5411, Cyasorb UV 5411, Sumisorb 340, Seesorb 709, Viosorb 583, Eversorb 72, Kemisorb 79, Uvinul 3029, SONGSORB 3290	[2][5]

## Physicochemical Properties

A thorough understanding of a compound's physicochemical properties is critical for its application in research and development. These properties dictate its solubility, stability, and compatibility with other substances.

Property	Value	Reference(s)
Molecular Weight	323.44 g/mol	[1][2]
Appearance	White to off-white powder or crystals	[1][2]
Melting Point	103 - 105 °C	[1]
Solubility	Soluble in most organic solvents	

## Mechanism of Action: Photostabilization

**Octrizole**'s primary function is to act as a UV absorber, protecting materials from the damaging effects of ultraviolet radiation.[1] The mechanism is a cyclical process that efficiently converts high-energy UV photons into harmless thermal energy.

The process is initiated when the molecule absorbs UV light, promoting it to an excited state. This is followed by a rapid intramolecular proton transfer (tautomerization). The molecule then returns to its ground state through non-radiative pathways, dissipating the energy as heat. This cycle can be repeated numerous times, providing long-lasting photoprotection.



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Caption: Photochemical cycle of **Octrizole** as a UV absorber.

## Research Applications

**Octrizole**'s robust photostability makes it an invaluable tool in various research and industrial sectors.

- **Polymer Science and Materials:** It is extensively used as a light stabilizer to prevent the photodegradation of plastics, coatings, and other organic polymers.[1][5] Researchers incorporate **Octrizole** into polymeric matrices to study the prevention of yellowing, cracking, and the loss of mechanical properties upon UV exposure.

- **Cosmetic and Dermatological Research:** In the development of sunscreens and skincare products, **Octrizole** is studied for its ability to absorb UVA and UVB radiation, which is crucial for preventing skin damage and photoaging.[1]
- **Drug Formulation:** For light-sensitive active pharmaceutical ingredients (APIs), formulation scientists may investigate the use of **Octrizole** as an excipient to enhance the stability and shelf-life of the final drug product.

## Experimental Protocol: Evaluating Photostabilizing Efficacy in a Polymer Film

This protocol provides a framework for assessing the effectiveness of **Octrizole** in protecting a polymer film from UV degradation. The principle is to compare the change in a physical property (e.g., color or carbonyl index) of a polymer film containing **Octrizole** with a control film after exposure to a controlled dose of UV radiation.

Materials and Equipment:

- Polymer (e.g., Polyvinyl chloride - PVC)
- **Octrizole**
- Appropriate solvent (e.g., Tetrahydrofuran - THF)
- Film casting equipment (e.g., doctor blade)
- UV weathering chamber with controlled irradiance and temperature
- Spectrophotometer or FTIR spectrometer
- Control polymer film (without **Octrizole**)
- Test polymer film (with **Octrizole**)

Workflow:



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Caption: Workflow for assessing the photostabilizing effect of **Octrizole**.

Step-by-Step Procedure:

- Preparation of Polymer Solutions:
  - Control Solution: Dissolve a known amount of PVC in THF to create a solution of a specific concentration (e.g., 10% w/v). Rationale: This solution will be used to cast the control film without any UV protection.
  - Test Solution: Prepare an identical PVC/THF solution and add **Octrizole** at a relevant concentration (e.g., 0.5% by weight of the polymer). Rationale: This concentration is typical for UV stabilizers in plastics and allows for a direct comparison of efficacy.
- Film Casting:
  - Cast both the control and test solutions onto a flat, inert surface (e.g., a glass plate) using a doctor blade to ensure uniform thickness.
  - Allow the solvent to evaporate completely in a well-ventilated area, resulting in two polymer films: a control film and a film containing **Octrizole**.
- Initial Characterization (t=0):
  - Before UV exposure, measure the initial properties of both films.
  - FTIR Analysis: Obtain the FTIR spectrum for each film. Pay close attention to the carbonyl region ( $\sim 1700\text{-}1750\text{ cm}^{-1}$ ), as the formation of carbonyl groups is a key indicator of PVC degradation.
  - Colorimetry: Measure the initial color coordinates (e.g., yellowness index) of the films using a spectrophotometer.

- Accelerated UV Weathering:
  - Place sections of both the control and test films into a UV weathering chamber.
  - Expose the films to a controlled spectrum and irradiance of UV light for a predetermined duration. The specific conditions should be chosen to simulate relevant environmental stresses.
- Post-Exposure Characterization:
  - At set time intervals, remove the films from the chamber and repeat the FTIR and colorimetry measurements as described in Step 3.
- Data Analysis and Interpretation:
  - Carbonyl Index: Calculate the change in the carbonyl index for both films over time. A significantly smaller increase in the carbonyl index for the test film compared to the control indicates effective stabilization by **Octrizole**.
  - Color Change: Compare the change in the yellowness index. The film containing **Octrizole** is expected to show significantly less yellowing.
  - The results validate the photostabilizing efficacy of **Octrizole** by directly comparing the degradation rates of the protected and unprotected polymer.

## Analytical Methods for Quantification

For quality control and research purposes, accurate quantification of **Octrizole** in various matrices is essential. High-Performance Liquid Chromatography (HPLC) with UV detection is a commonly employed method due to its sensitivity and specificity. Gas Chromatography-Mass Spectrometry (GC-MS) can also be used for identification and quantification.[2]

## Safety and Handling

According to the Globally Harmonized System (GHS) classifications, **Octrizole** may cause skin and serious eye irritation, as well as respiratory irritation.[2][6] It is also noted as being potentially harmful to aquatic life with long-lasting effects.[2] Researchers should consult the material safety data sheet (MSDS) provided by the supplier for detailed handling and disposal

instructions. Standard laboratory personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound.

## Conclusion

**Octrizole** is a well-characterized and highly effective UV absorber with a broad range of applications in scientific research and industrial formulation. Its utility is centered on its efficient mechanism of converting UV radiation into thermal energy, thereby preventing photodegradation. A clear understanding of its various synonyms and trade names, coupled with its physicochemical properties and a robust methodology for evaluating its performance, enables researchers to confidently incorporate this compound into their studies, leading to the development of more stable and durable materials and products.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Octrizole for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b046696#synonyms-and-trade-names-for-octrizole-in-research>]

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